

Merestinib's Kinase Promiscuity: A Technical Guide to Non-MET Targets

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Compound of Interest

Compound Name: Merestinib dihydrochloride

Cat. No.: B1139136

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides an in-depth analysis of the kinase targets of Merestinib (LY2801653) beyond its well-characterized inhibition of the MET receptor tyrosine kinase. Merestinib, a multi-kinase inhibitor, has demonstrated potent activity against a range of other kinases implicated in oncogenesis and other disease processes. Understanding this broader inhibitory profile is critical for elucidating its full mechanism of action, predicting potential therapeutic applications, and anticipating off-target effects.

Quantitative Analysis of Merestinib's Kinase Inhibition Profile

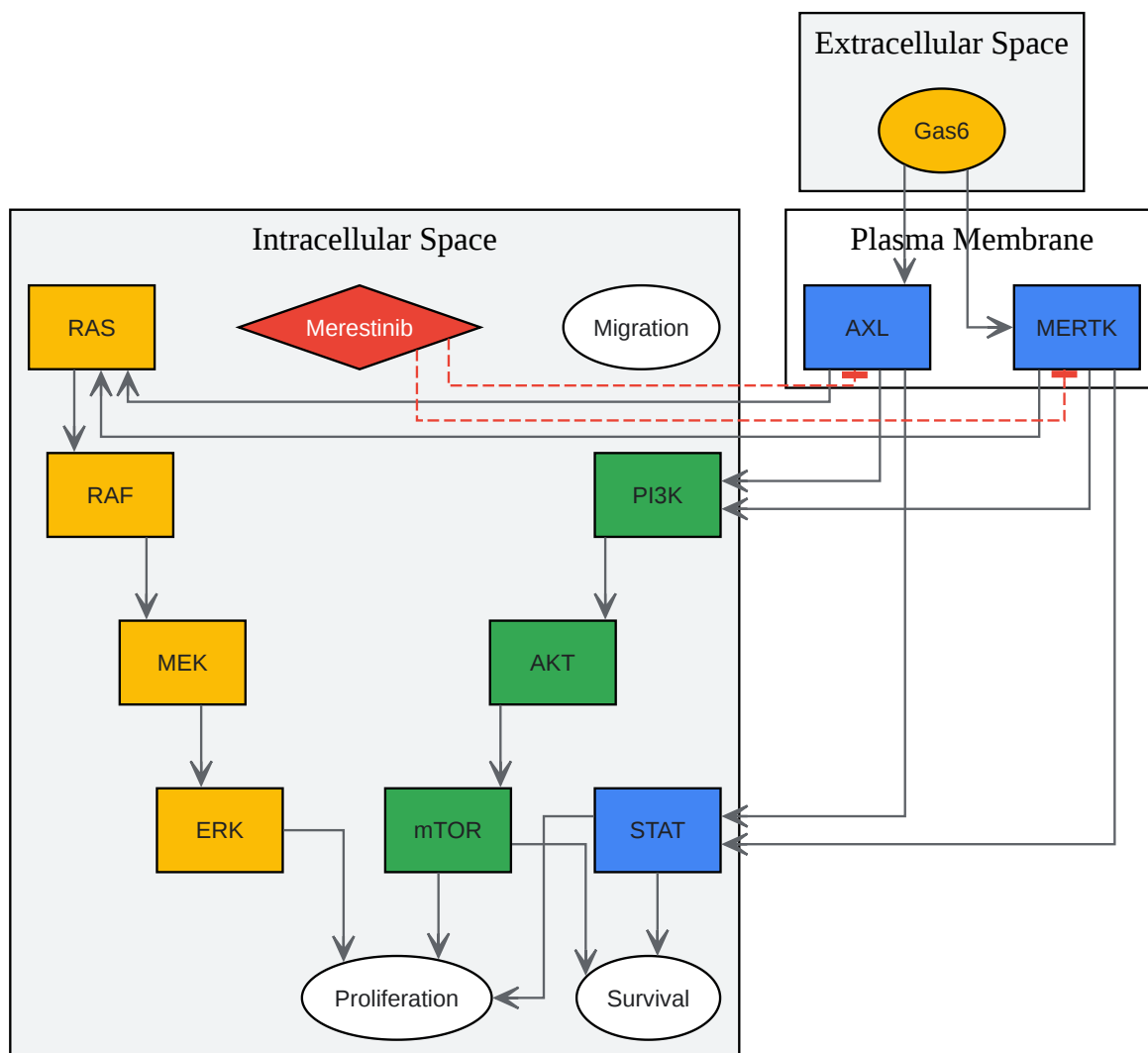
Merestinib exhibits potent inhibitory activity against several receptor tyrosine kinases (RTKs) and serine/threonine kinases, in addition to MET. The following table summarizes the in vitro inhibitory potency of Merestinib against its key non-MET targets, presented as IC₅₀ (half-maximal inhibitory concentration) or K_i (inhibitor constant) values. These values are critical for comparing the relative sensitivity of different kinases to Merestinib and for informing dose-response studies.

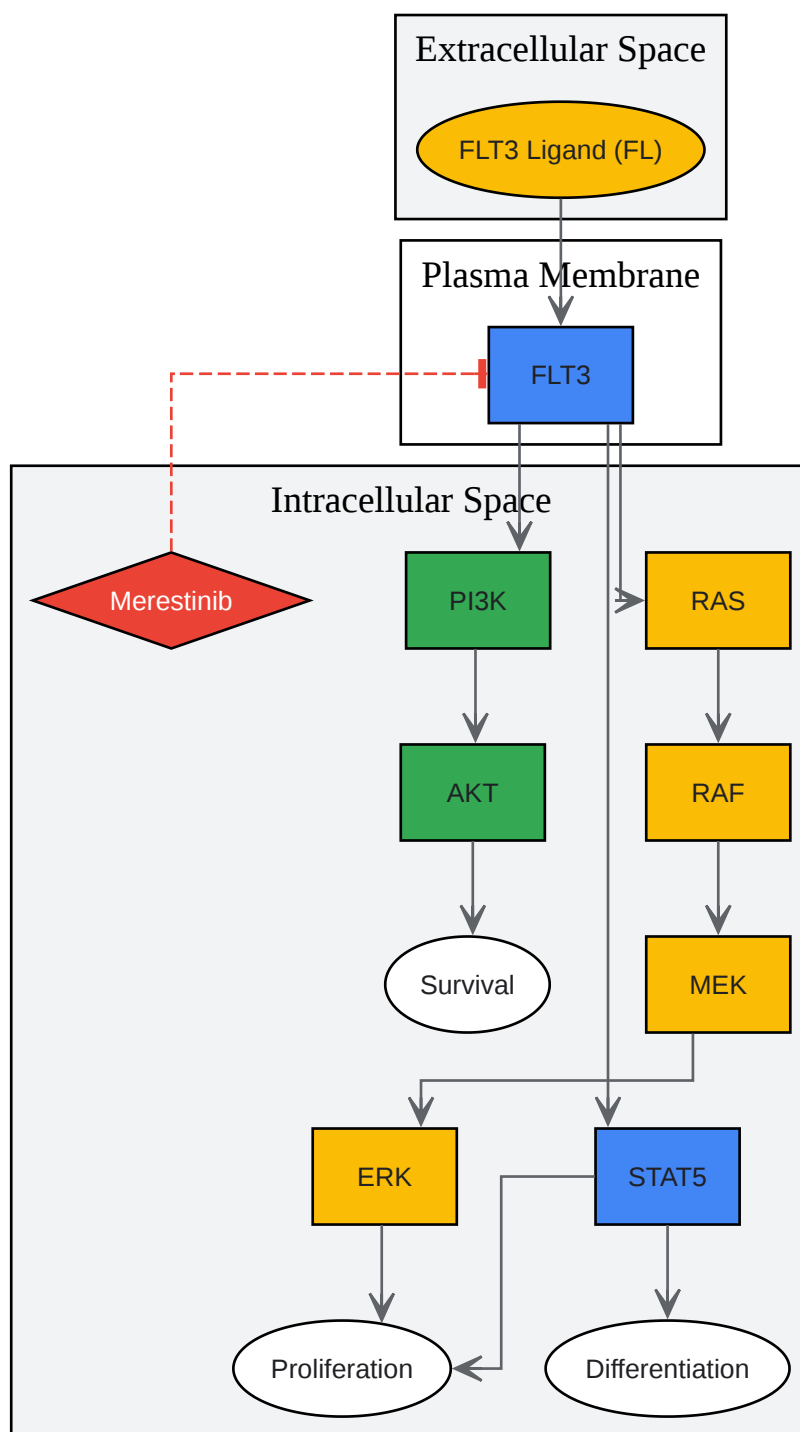
Kinase Target	Type	IC50 (nM)	Ki (nM)	Assay Type	Reference
MET	Receptor Tyrosine Kinase	4.7	2	Biochemical	[1] [2]
AXL	Receptor Tyrosine Kinase	2	-	Cell-based	[2] [3]
MERTK	Receptor Tyrosine Kinase	10	-	Cell-based	[2] [3]
MST1R (RON)	Receptor Tyrosine Kinase	11	-	Cell-based	[2] [3]
FLT3	Receptor Tyrosine Kinase	7	-	Cell-based	[2] [3]
DDR1	Receptor Tyrosine Kinase	0.1	-	Cell-based	[2] [3]
DDR2	Receptor Tyrosine Kinase	7	-	Cell-based	[2] [3]
ROS1	Receptor Tyrosine Kinase	23	-	Cell-based	[3]
TEK (TIE2)	Receptor Tyrosine Kinase	63	-	-	[2]
NTRK1/2/3	Receptor Tyrosine Kinase	-	-	-	[4] [5]

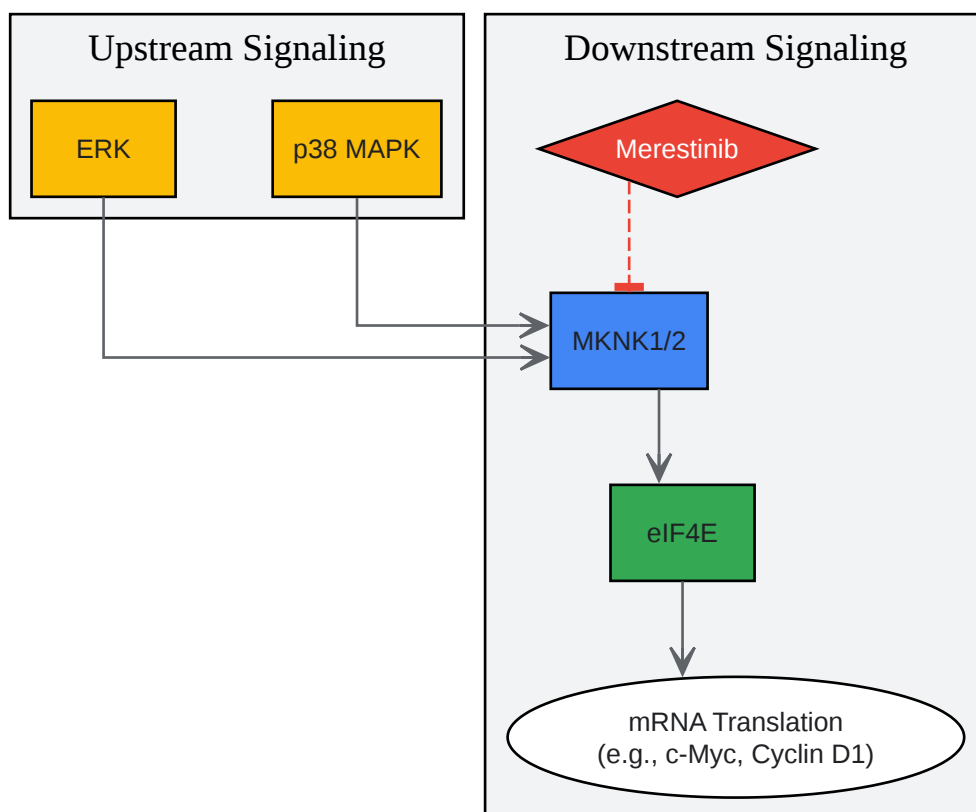
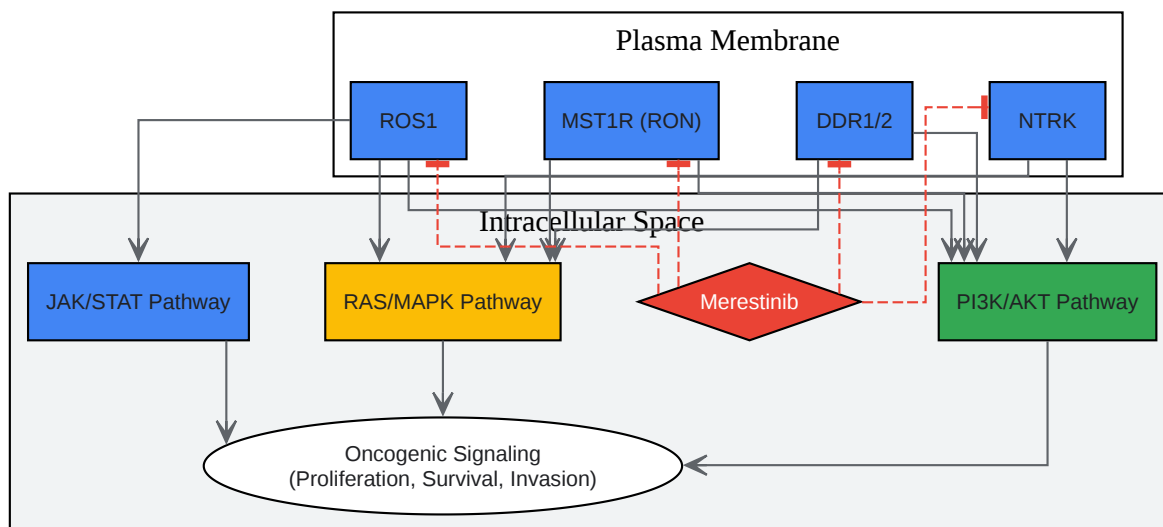
MKNK1/2	Serine/Threonine Kinase	7	-	Cell-based	[2] [3]
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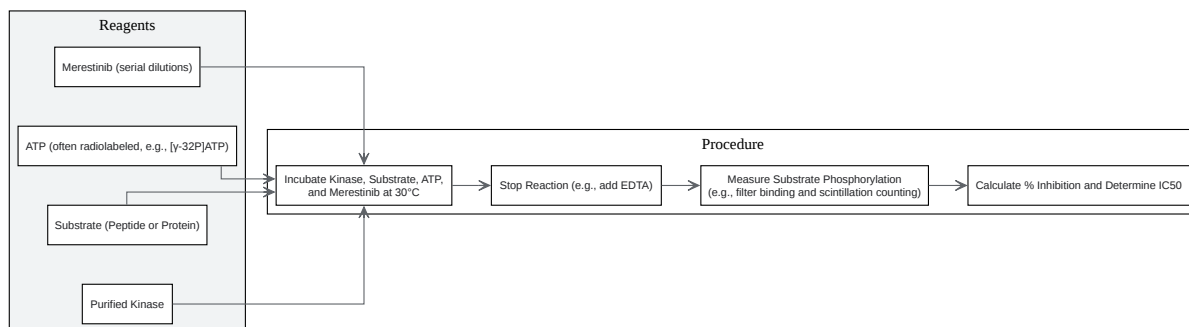
Key Signaling Pathways Targeted by Merestinib

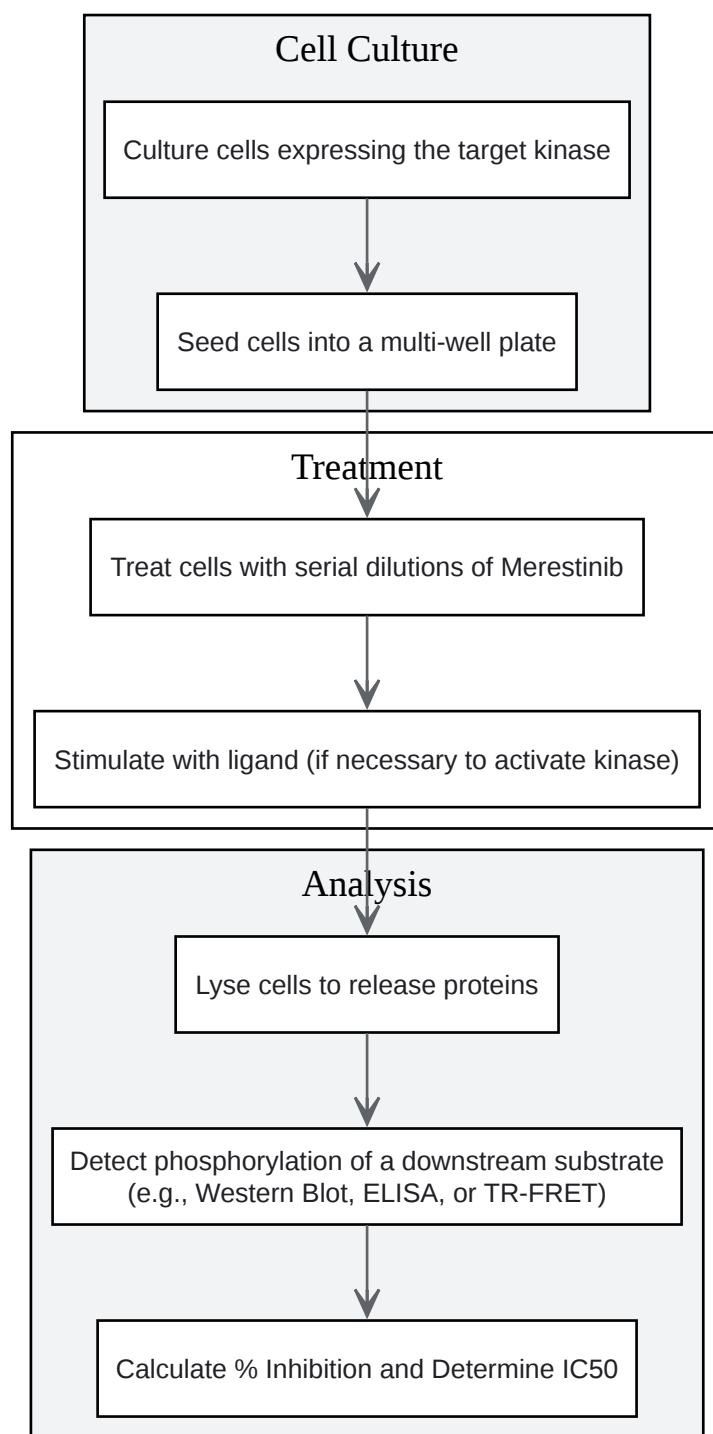
Merestinib's inhibition of these non-MET kinases disrupts critical signaling cascades that drive cell proliferation, survival, migration, and invasion. The following diagrams illustrate the primary signaling pathways affected by Merestinib's activity against its key off-target kinases.











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